

# Solubility of 4-Octyn-2-ol in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Octyn-2-ol

Cat. No.: B15246158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Octyn-2-ol** in various organic solvents. While specific quantitative solubility data for **4-Octyn-2-ol** is not readily available in published literature, this document extrapolates its expected solubility based on its chemical structure and established principles of chemical interactions. Furthermore, it outlines a general experimental protocol for determining solubility and presents a logical framework for understanding the factors governing the solubility of alkynol compounds. This guide is intended to be a valuable resource for researchers and professionals working with **4-Octyn-2-ol** in diverse applications, including organic synthesis and drug development.

## Introduction to 4-Octyn-2-ol

**4-Octyn-2-ol** is an organic compound with the chemical formula  $C_8H_{14}O$ .<sup>[1][2][3]</sup> It is a member of the alkynol family, characterized by the presence of both a hydroxyl (-OH) group and a carbon-carbon triple bond (alkyne) within its structure. The presence of these functional groups imparts a unique combination of polar and nonpolar characteristics, which significantly influences its solubility in different media.

Key Physicochemical Properties of **4-Octyn-2-ol**:

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[1][2][3]
Molecular Weight	126.20 g/mol	[2]
Boiling Point	208.7 °C at 760 mmHg	[1]
Density	0.89 g/cm <sup>3</sup>	[1]
LogP	1.56080	[1]

The octanol-water partition coefficient (LogP) of approximately 1.56 suggests that **4-Octyn-2-ol** has a moderate degree of lipophilicity, indicating it is more soluble in nonpolar organic solvents than in water.

## Expected Solubility Profile

The principle of "like dissolves like" is a fundamental concept in predicting solubility.[4] This principle states that substances with similar polarities are more likely to be soluble in one another. The molecular structure of **4-Octyn-2-ol** contains a polar hydroxyl group capable of hydrogen bonding and a nonpolar hydrocarbon chain with an alkyne functionality.

- **Polar Protic and Aprotic Solvents:** The hydroxyl group of **4-Octyn-2-ol** can act as both a hydrogen bond donor and acceptor. This suggests that it will exhibit some solubility in polar solvents, particularly those that can participate in hydrogen bonding, such as alcohols (e.g., ethanol, methanol) and to a lesser extent, water. In polar aprotic solvents like acetone or ethyl acetate, dipole-dipole interactions will be the primary mode of solvation.
- **Nonpolar Solvents:** The eight-carbon chain and the alkyne group contribute to the nonpolar character of the molecule. Therefore, **4-Octyn-2-ol** is expected to be readily soluble in a wide range of nonpolar organic solvents such as hexane, toluene, and chloroform.[5] The van der Waals forces between the hydrocarbon tail of **4-Octyn-2-ol** and these nonpolar solvents will be the dominant intermolecular interaction.

Based on these structural features, the expected qualitative solubility of **4-Octyn-2-ol** is summarized in the table below. It is important to note that this is a prediction and experimental verification is necessary for quantitative assessment.

Table 1: Predicted Qualitative Solubility of **4-Octyn-2-ol** in Common Organic Solvents

Solvent	Solvent Type	Predicted Solubility
Hexane	Nonpolar	High
Toluene	Nonpolar	High
Chloroform	Nonpolar	High
Diethyl Ether	Slightly Polar	High
Ethyl Acetate	Polar Aprotic	Moderate to High
Acetone	Polar Aprotic	Moderate
Ethanol	Polar Protic	Moderate
Methanol	Polar Protic	Moderate
Water	Polar Protic	Low

## Experimental Protocol for Solubility Determination

A standard laboratory procedure for the qualitative and semi-quantitative determination of solubility involves the addition of a solute to a solvent in a stepwise manner until saturation is reached.<sup>[6][7]</sup>

Materials:

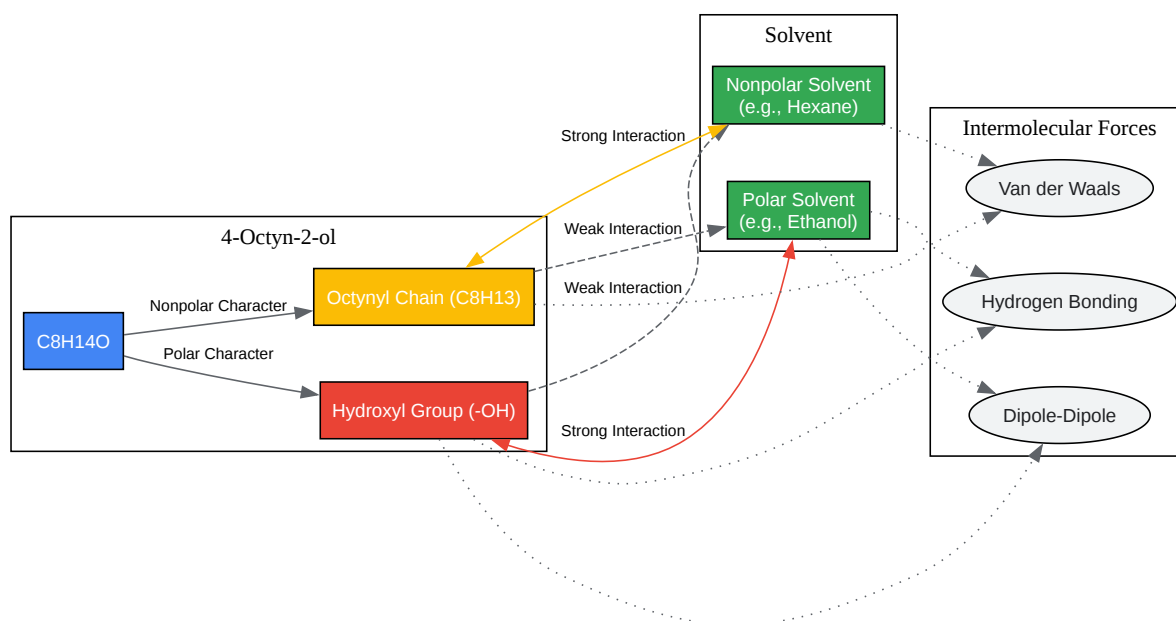
- **4-Octyn-2-ol**
- A range of organic solvents (e.g., hexane, toluene, ethanol, etc.)
- Test tubes or small vials
- Vortex mixer or shaker
- Graduated pipettes or micropipettes
- Analytical balance

#### Procedure:

- **Preparation:** Accurately weigh a small amount of **4-Octyn-2-ol** (e.g., 10 mg) and place it into a clean, dry test tube.
- **Solvent Addition:** Add a measured volume of the chosen solvent (e.g., 0.1 mL) to the test tube.
- **Mixing:** Vigorously mix the contents of the test tube using a vortex mixer or by shaking for a set period (e.g., 1-2 minutes) to facilitate dissolution.
- **Observation:** Visually inspect the solution for the presence of undissolved solute.
- **Incremental Addition:** If the solute completely dissolves, continue adding the solvent in small, measured increments, mixing thoroughly after each addition, until the solution becomes saturated (i.e., solid material remains undissolved).
- **Quantification:** Record the total volume of solvent required to dissolve the initial mass of the solute. The solubility can then be expressed in terms of g/L or mol/L.
- **Temperature Control:** For more precise measurements, conduct the experiment at a constant temperature, as solubility is temperature-dependent.

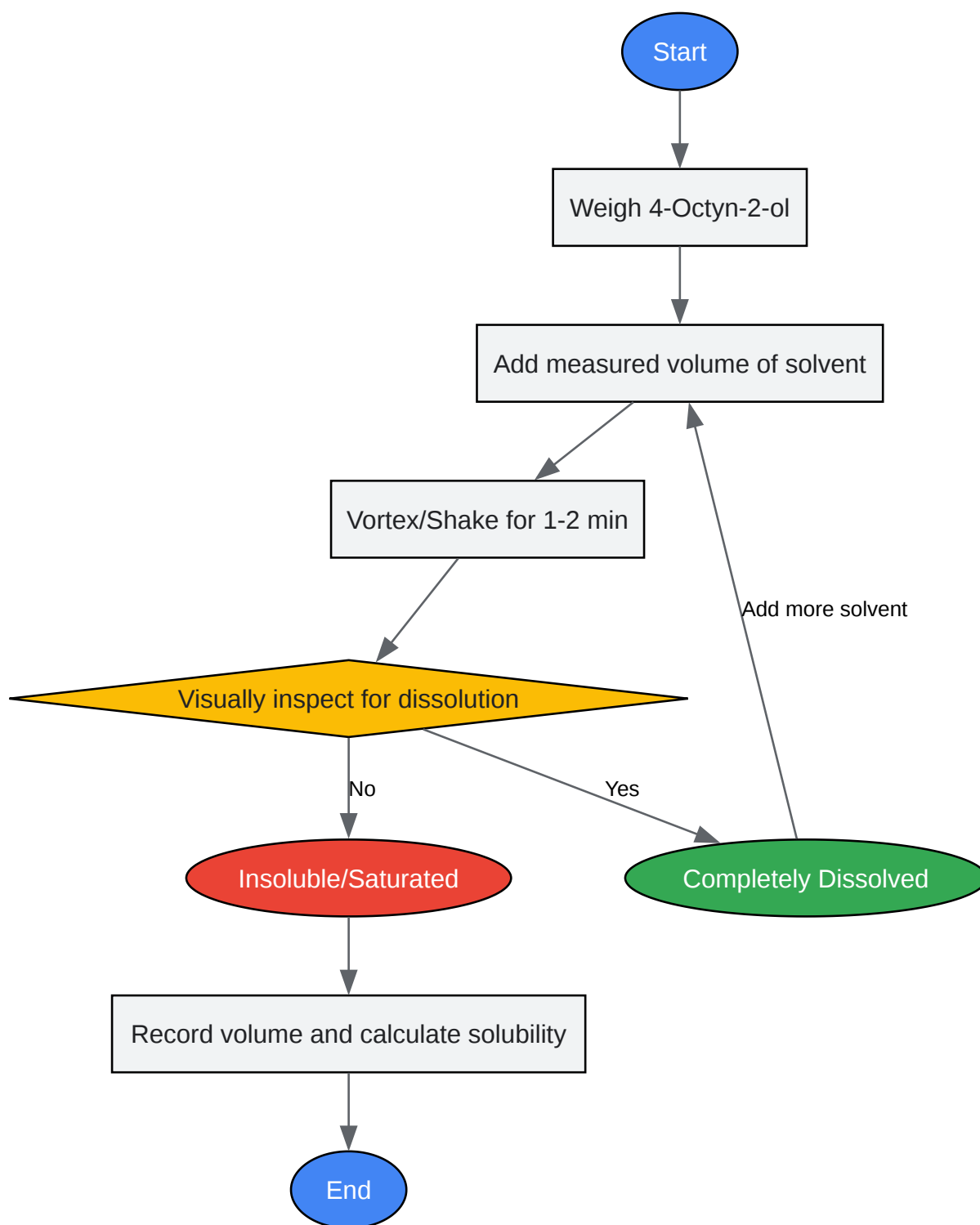
## Visualization of Key Concepts

To better illustrate the principles and processes discussed, the following diagrams are provided.



[Click to download full resolution via product page](#)

Figure 1: Factors influencing the solubility of **4-Octyn-2-ol**.



[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for solubility determination.

## Conclusion

While quantitative solubility data for **4-Octyn-2-ol** in a range of organic solvents is not extensively documented, a qualitative understanding of its solubility can be derived from its molecular structure. The presence of both a polar hydroxyl group and a nonpolar hydrocarbon chain suggests that **4-Octyn-2-ol** will be most soluble in nonpolar organic solvents and moderately soluble in polar organic solvents. For precise applications, experimental determination of solubility using a standardized protocol is highly recommended. The information and methodologies presented in this guide provide a solid foundation for researchers and professionals to effectively utilize **4-Octyn-2-ol** in their work.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Octyn-2-ol | lookchem [lookchem.com]
- 2. Oct-4-yn-2-ol | C<sub>8</sub>H<sub>14</sub>O | CID 143461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Octyn-2-ol [webbook.nist.gov]
- 4. Khan Academy [khanacademy.org]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. saltise.ca [saltise.ca]
- To cite this document: BenchChem. [Solubility of 4-Octyn-2-ol in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15246158#solubility-of-4-octyn-2-ol-in-organic-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)